

# Apixaban vs rivaroxaban dabigatran real-world evidence

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## Compound Focus: Apixaban

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## Real-World Clinical Outcomes Comparison

Outcome Measure	Apixaban vs. Rivaroxaban	Dabigatran vs. Rivaroxaban	Apixaban vs. Dabigatran	Key Context & Population
Major Bleeding Risk	Lower [ [1] [2]	Lower [ [1] [2]	No significant difference [ [1]	Patients with Atrial Fibrillation (AF) [ [1] [2]
Clinically Relevant Non-Major (CRNM) Bleeding	Lower [ [3]	Information missing	Information missing	Patients with Cancer-Associated Venous Thromboembolism (VTE) [ [3]
Gastrointestinal (GI) Bleeding Risk	Lower [ [2]	Information missing	Information missing	Patients with Non-Valvular AF (NVAf) [ [2]
Stroke or Systemic Embolism Risk	No significant difference [ [1]	No significant difference [ [1]	No significant difference [ [1]	Patients with AF [ [1]

Outcome Measure	Apixaban vs. Rivaroxaban	Dabigatran vs. Rivaroxaban	Apixaban vs. Dabigatran	Key Context & Population
<b>Risk of Pulmonary Embolism (PE)</b>	Information missing	Information missing	Information missing	Warfarin had increased risk vs. both DOACs; direct DOAC comparison not reported [ [4]
<b>Net Clinical Benefit</b>	No significant difference [ [5]	Information missing	Information missing	Network meta-analysis of RCTs; rivaroxaban was superior to warfarin, but no significant differences between DOACs [ [5]

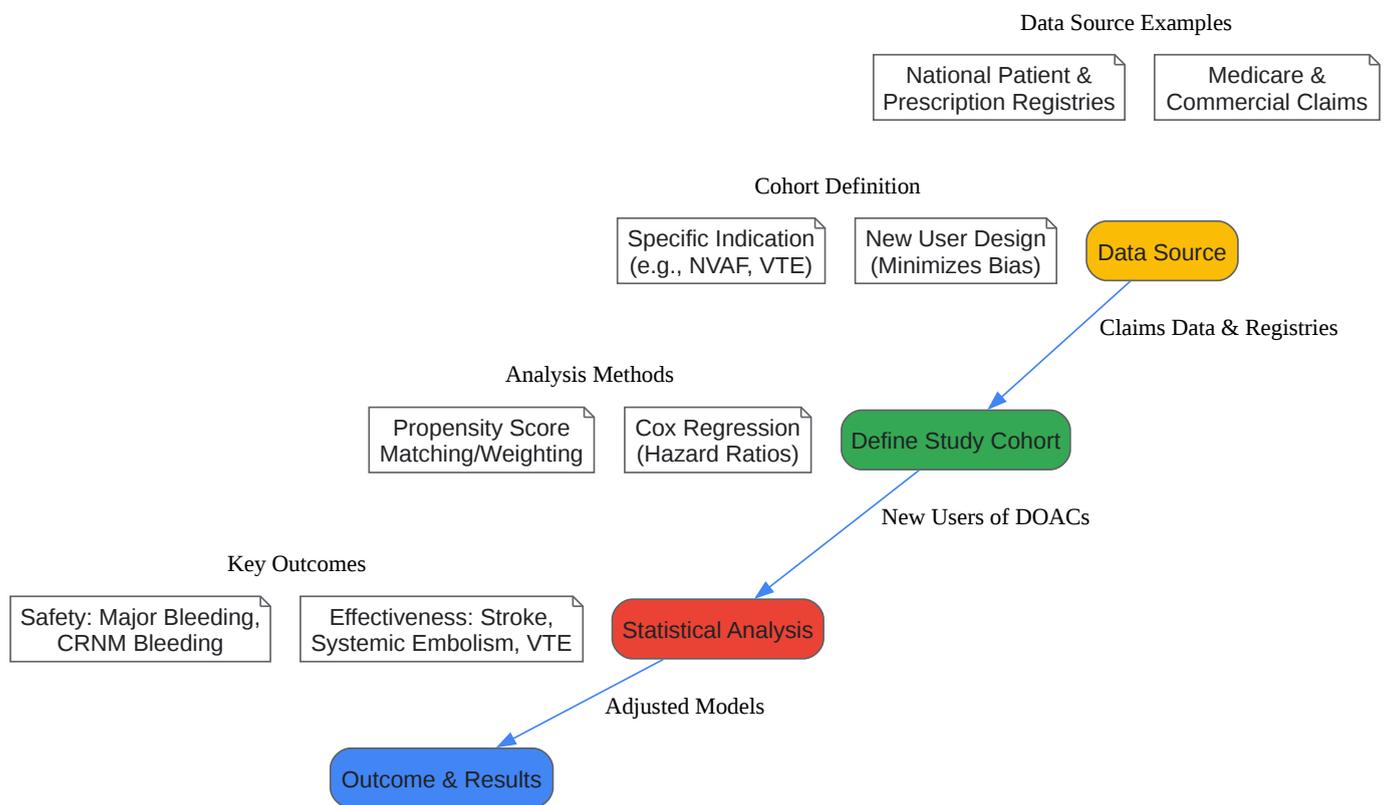
## Detailed Methodologies of Cited Studies

To help you evaluate the quality of this real-world evidence, here is a detailed overview of the methodologies used in the key studies cited.

- **Data Sources and Study Design: The evidence is drawn from large, high-quality national registries and healthcare claims databases**, reflecting real-world use. Key sources include:
  - **Nationwide registries** in Norway (2013-2017) encompassing all hospital admissions and dispensed prescriptions [ [1].
  - The **Swedish Anticoagulation Quality Registry (Auricula)**, which includes detailed data on OAC therapy [ [2].
  - **U.S. Medicare claims data** (2012-2014) for older adults and the **MarketScan database** for commercially insured individuals [ [6] [3].
  - An integrated U.S. health plan's medical and pharmacy claims (2015-2020) [ [4].
  - A **systematic review and network meta-analysis** of randomized controlled trials (RCTs) [ [5].
- **Patient Populations:** Studies focused on specific, well-defined patient groups:
  - Adults diagnosed with **non-valvular atrial fibrillation (NVAF)** [ [1] [2] [5].
  - Adults with **venous thromboembolism (VTE)**, with one study specifically focusing on **cancer-associated VTE** [ [4] [3].

- **Statistical Analysis:** Researchers used advanced techniques to minimize bias and ensure fair comparisons between patient groups taking different DOACs:
  - **Propensity Score Matching (PSM):** Patients prescribed one DOAC were statistically matched to similar patients prescribed another based on a wide range of baseline characteristics (e.g., age, comorbidities, concurrent medications) to create balanced comparison groups [ [1] [2].
  - **Inverse Probability of Treatment Weighting (IPTW):** Another statistical method used to create a pseudo-population where the treatment groups are balanced for all measured confounders [ [3].
  - **Cox Proportional Hazards Models:** Used to calculate **Hazard Ratios (HRs)** and **95% Confidence Intervals (CIs)**, comparing the risk of events over time between the matched or weighted treatment groups [ [1] [3].
- **Outcome Definitions:** Studies used standardized, clinically relevant endpoints, often identified through validated diagnosis codes in claims data or registry records:
  - **Major bleeding** was typically defined as bleeding into a critical site/organ or bleeding requiring hospitalization and blood transfusion [ [1] [3].
  - **Effectiveness outcomes** included **stroke or systemic embolism** for AF patients and **recurrent VTE** for patients being treated for clots [ [1] [3].

The following diagram illustrates the typical workflow for a real-world evidence study comparing DOACs, from data sourcing to final analysis.



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## Key Interpretations and Limitations

- **Overall Trend:** The consistency across multiple large, real-world studies strongly suggests that **apixaban and dabigatran are associated with a lower risk of bleeding, particularly major and GI bleeding, compared to rivaroxaban**, while maintaining similar effectiveness [ [1] [3] [2].

- **Cancer Patients:** For the high-risk population of patients with cancer-associated thrombosis, **apixaban may offer a better safety profile by reducing the risk of clinically relevant non-major bleeding events** compared to rivaroxaban [ [3].
- **Study Limitations:** It is important to remember that these are observational findings. Despite robust statistical adjustments, **residual confounding** from unmeasured factors can never be entirely ruled out. Furthermore, these results reflect average population effects, and individual patient factors (renal function, drug interactions, etc.) must be considered in treatment decisions [ [3].

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## References

1. Comparison of dabigatran, rivaroxaban, and apixaban for ... [pmc.ncbi.nlm.nih.gov]
2. Direct comparisons of effectiveness and safety of treatment ... [sciencedirect.com]
3. Comparative safety and effectiveness of apixaban and ... [pmc.ncbi.nlm.nih.gov]
4. Comparison of real-world clinical and economic outcomes ... [pmc.ncbi.nlm.nih.gov]
5. Comparative Analysis of Direct Oral Anticoagulants in Atrial ... [ecrjournal.com]
6. Real-World Direct Comparison of the Effectiveness and ... [pmc.ncbi.nlm.nih.gov]

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